Spectroscopic Analysis of Pentyl Isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name:	*Pentyl isothiocyanate*
CAS No.:	*629-12-9*
Cat. No.:	*B1359928*

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This technical guide provides a detailed overview of the spectroscopic data for **pentyl isothiocyanate**, a compound of interest in various chemical and pharmaceutical research fields. The document presents available data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses, along with generalized experimental protocols for obtaining such data.

Spectroscopic Data

The following sections summarize the key spectroscopic data for **pentyl isothiocyanate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental ^{1}H and ^{13}C NMR data for **pentyl isothiocyanate** are not readily available in public spectral databases. Therefore, the following data is based on spectral prediction and should be used as an estimation for experimental design and data interpretation.

^{1}H NMR (Predicted)

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Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.55	t	2H	H-1
~1.70	p	2H	H-2
~1.40	m	2H	H-3
~1.35	m	2H	H-4
~0.92	t	3H	H-5

^{13}C NMR (Predicted)

Chemical Shift (ppm)	Assignment
~128.5	-N=C=S
~47.0	C-1
~30.0	C-2
~28.5	C-3
~22.0	C-4
~13.8	C-5

Note on the Isothiocyanate Carbon Signal: The carbon of the isothiocyanate group (-N=C=S) often presents a challenge in ^{13}C NMR spectroscopy. Due to quadrupolar broadening from the adjacent ^{14}N nucleus and the molecule's structural flexibility, this signal is frequently very broad and of low intensity, sometimes to the point of being "nearly silent" or difficult to observe in a standard spectrum.[1]

Infrared (IR) Spectroscopy

The following table summarizes the characteristic absorption bands observed in the gas-phase IR spectrum of n-**pentyl isothiocyanate**.[2]

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Wavenumber (cm^{-1})	Intensity	Assignment
2960-2850	Strong	C-H stretching (alkane)
2185-2080	Very Strong, Broad	-N=C=S asymmetric stretching
1465	Medium	CH_2 bending (scissoring)
1380	Medium	CH_3 bending (umbrella)

Mass Spectrometry (MS)

The mass spectrum of **pentyl isothiocyanate** is characterized by several key fragments. The data presented is based on electron ionization (EI) mass spectrometry.[3][4]

m/z	Relative Intensity	Assignment
129	Moderate	$[M]^+$ (Molecular Ion)
96	Moderate	$[M-SH]^+$
72	High	$[CH_2NCS]^+$
55	High	$[C_4H_7]^+$
41	High	$[C_3H_5]^+$

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of a liquid sample such as **pentyl isothiocyanate**. Instrument-specific parameters may require optimization.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **pentyl isothiocyanate** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm).
- Data Acquisition:

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- Transfer the solution to a clean 5 mm NMR tube.
- Acquire the ^{1}H NMR spectrum using a 300-500 MHz spectrometer.
- Acquire the ^{13}C NMR spectrum, potentially requiring a larger number of scans to observe all carbon signals, especially the isothiocyanate carbon.

IR Spectroscopy

- Sample Preparation (Neat Liquid):
  - Place a single drop of neat **pentyl isothiocyanate** between two salt plates (e.g., NaCl or KBr).
  - Gently press the plates together to form a thin liquid film.
- Data Acquisition:
  - Place the salt plate assembly in the sample holder of an FTIR spectrometer.
  - Record the spectrum, typically in the range of 4000-400 cm^{-1}.
  - Acquire a background spectrum of the clean, empty salt plates to subtract from the sample spectrum.

Mass Spectrometry (Electron Ionization)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, often via direct infusion or through a gas chromatograph (GC-MS) for separation from any impurities.
- Ionization: The sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.
- Mass Analysis: The resulting positively charged fragments are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer (e.g., quadrupole or time-of-flight).

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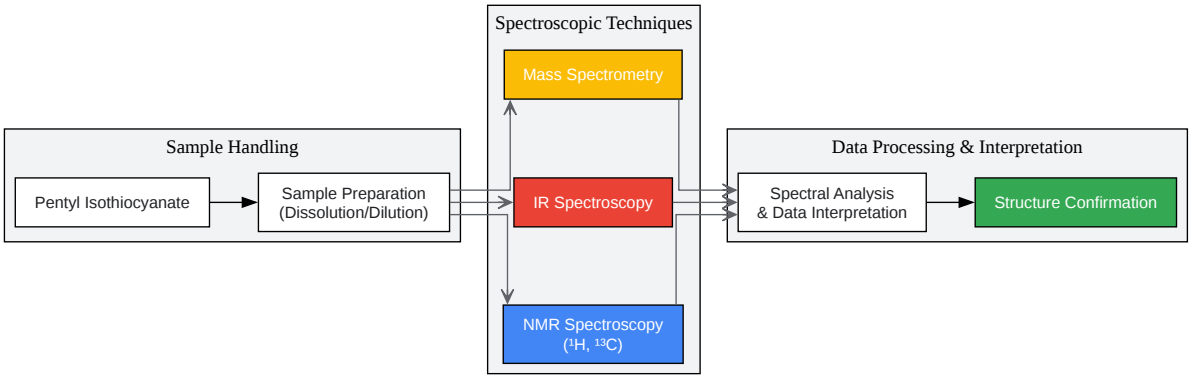
- Detection: A detector records the abundance of each fragment, generating the mass spectrum.

Visualization

The following diagram illustrates a generalized workflow for the spectroscopic analysis of an organic compound.



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A generalized workflow for the spectroscopic analysis of an organic compound.

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